

Safe Disposal of Methyl 3-methyl-2-butenoate: A Procedural Guide

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Compound of Interest

Compound Name: **Methyl 3-methyl-2-butenoate**

Cat. No.: **B124407**

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For researchers and professionals in drug development, the safe handling and disposal of chemical reagents like **Methyl 3-methyl-2-butenoate** are critical for ensuring laboratory safety and environmental compliance. This guide provides a comprehensive, step-by-step procedure for the proper disposal of **Methyl 3-methyl-2-butenoate**, a flammable liquid that requires careful management as hazardous waste.

Essential Safety and Handling Precautions

Before initiating any disposal procedure, it is imperative to handle **Methyl 3-methyl-2-butenoate** in a well-ventilated area, preferably within a chemical fume hood.^[1] Always wear appropriate personal protective equipment (PPE), including safety goggles with side shields, chemical-resistant gloves, and a lab coat, to prevent skin and eye contact.^[1] Due to its flammable nature (Flammable Liquid, Category 3), all potential ignition sources, such as open flames, hot surfaces, and sparks, must be eliminated from the work area.^{[1][2][3]} Use non-sparking tools and explosion-proof equipment when handling this substance.^{[2][4]}

Quantitative Data Summary

The following table summarizes key quantitative data for **Methyl 3-methyl-2-butenoate**, which is essential for its safe handling and storage.

Property	Value
CAS Number	924-50-5
Molecular Formula	C ₆ H ₁₀ O ₂
Molecular Weight	114.14 g/mol [5] [6]
Appearance	Liquid
Boiling Point	70-75 °C at 60 mmHg
Density	0.873 g/mL at 25 °C
Flash Point	37 °C (98.6 °F) - closed cup
Refractive Index	n _{20/D} 1.4364
Hazard Class	3 (Flammable liquids)

Step-by-Step Disposal Protocol

The disposal of **Methyl 3-methyl-2-butenoate** must be managed as flammable liquid hazardous waste.[\[1\]](#) It is crucial not to dispose of this chemical down the drain or in regular trash receptacles.[\[1\]](#)

- Waste Collection:

- Collect waste **Methyl 3-methyl-2-butenoate** in a designated, leak-proof container that is compatible with organic solvents. Glass bottles are suitable for small quantities, while metal cans may be appropriate for larger volumes.[\[1\]](#)
- Ensure the container is clean and has not been previously used for incompatible chemicals such as strong acids, strong bases, or strong oxidizing agents.[\[1\]](#)

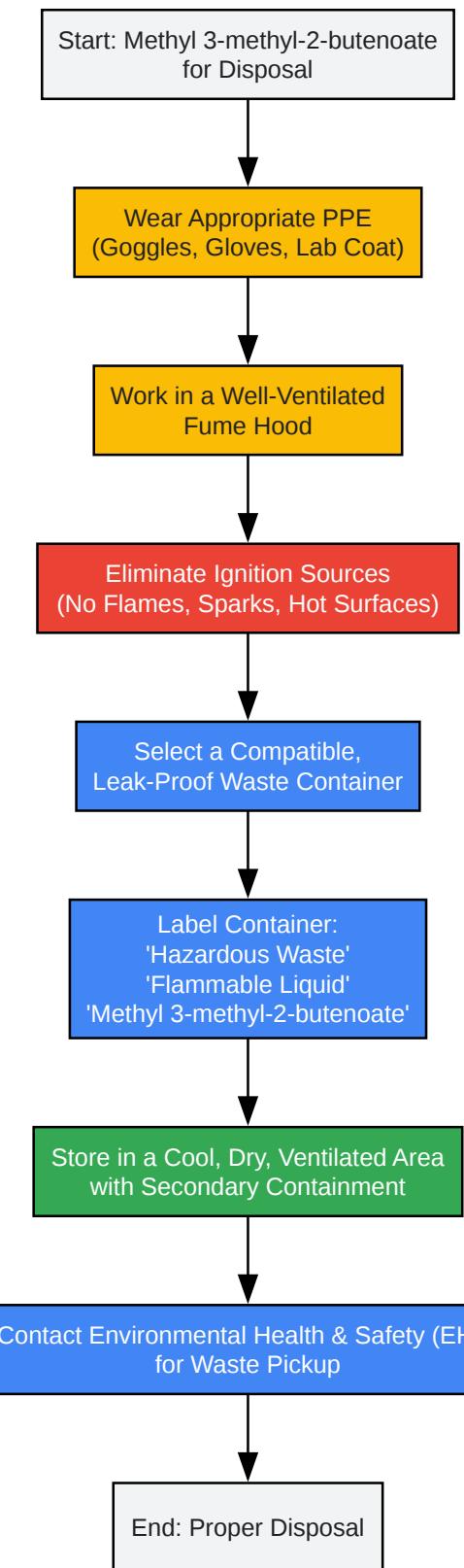
- Labeling:

- Clearly label the waste container with the words "Hazardous Waste".[\[1\]](#)
- The label must include the full chemical name, "**Methyl 3-methyl-2-butenoate**," and specify that it is a "Flammable Liquid".[\[1\]](#)

- If the waste is a mixture, list all constituents and their approximate percentages.[[1](#)]
- Storage:
 - Keep the waste container tightly sealed except when adding waste.[[1](#)]
 - Store the container in a cool, dry, and well-ventilated area, away from heat and ignition sources.[[1](#)][[2](#)]
 - Ensure the use of secondary containment for liquid hazardous waste to prevent spills.[[1](#)]
- Arranging for Disposal:
 - Follow your institution's specific procedures for requesting a hazardous waste pickup.[[1](#)]
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule the collection of the waste.[[1](#)]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Methyl 3-methyl-2-butenoate**.



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Caption: Disposal workflow for **Methyl 3-methyl-2-butenoate**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **Methyl 3-methyl-2-butenoate**, minimizing risks to themselves and the environment.

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